

Application Notes and Protocols for Palmitoyl Tetrapeptide-7 in 3D Skin Models

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Compound of Interest

Compound Name: *Rigin*

Cat. No.: *B1295069*

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Introduction

Palmitoyl Tetrapeptide-7 is a synthetic peptide composed of four amino acids—glycine, glutamine, proline, and arginine—conjugated with palmitic acid. This lipophilic modification enhances its penetration into the skin. Palmitoyl Tetrapeptide-7 is recognized for its anti-inflammatory and regenerative properties, primarily attributed to its ability to modulate the production of pro-inflammatory cytokines, particularly Interleukin-6 (IL-6). By downregulating IL-6, Palmitoyl Tetrapeptide-7 helps to mitigate inflammatory cascades that can lead to the degradation of the extracellular matrix (ECM), a key factor in skin aging.

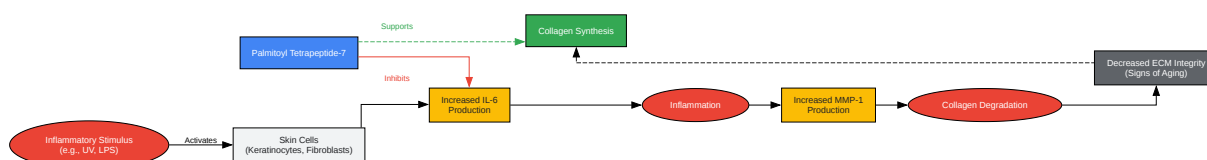
Three-dimensional (3D) skin models, such as full-thickness skin equivalents, provide a physiologically relevant in vitro platform for evaluating the efficacy of cosmetic and dermatological ingredients. These models mimic the complex architecture and cellular interactions of human skin, offering a valuable tool for preclinical assessment of anti-aging and anti-inflammatory compounds like Palmitoyl Tetrapeptide-7.

These application notes provide detailed protocols for assessing the efficacy of Palmitoyl Tetrapeptide-7 in 3D skin models, focusing on its anti-inflammatory and ECM-modulating effects.

Mechanism of Action: Signaling Pathways

Palmitoyl Tetrapeptide-7 primarily exerts its effects by downregulating the production of IL-6. Elevated levels of IL-6 are associated with chronic inflammation, which can accelerate the aging process by promoting the expression of matrix metalloproteinases (MMPs), enzymes responsible for the breakdown of collagen and other ECM proteins. By suppressing IL-6, Palmitoyl Tetrapeptide-7 helps to preserve the structural integrity of the skin.

Furthermore, by reducing inflammation, Palmitoyl Tetrapeptide-7 may indirectly support the synthesis of key ECM components like collagen, contributing to improved skin firmness and elasticity.



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Caption: Signaling pathway of Palmitoyl Tetrapeptide-7 in skin cells.

Data Presentation

The following tables summarize expected quantitative data from the described experimental protocols.

Table 1: Effect of Palmitoyl Tetrapeptide-7 on Cell Viability in 3D Skin Models

Treatment Group	Concentration	Cell Viability (%)
Vehicle Control	-	100 ± 5.0
Palmitoyl Tetrapeptide-7	10 µM	98 ± 4.5
Palmitoyl Tetrapeptide-7	25 µM	95 ± 5.2
Palmitoyl Tetrapeptide-7	50 µM	92 ± 4.8
Positive Control (e.g., SDS)	1%	15 ± 3.0

Table 2: Effect of Palmitoyl Tetrapeptide-7 on IL-6 Secretion in Inflamed 3D Skin Models

Treatment Group	Concentration	IL-6 Concentration (pg/mL)	% Inhibition
Vehicle Control (Uninflamed)	-	50 ± 10	-
Vehicle Control (Inflamed)	-	500 ± 50	0
Palmitoyl Tetrapeptide-7	10 µM	350 ± 40	30
Palmitoyl Tetrapeptide-7	25 µM	250 ± 35	50
Palmitoyl Tetrapeptide-7	50 µM	150 ± 25	70
Positive Control (e.g., Dexamethasone)	1 µM	100 ± 20	80

Table 3: Effect of Palmitoyl Tetrapeptide-7 on Collagen Content in 3D Skin Models

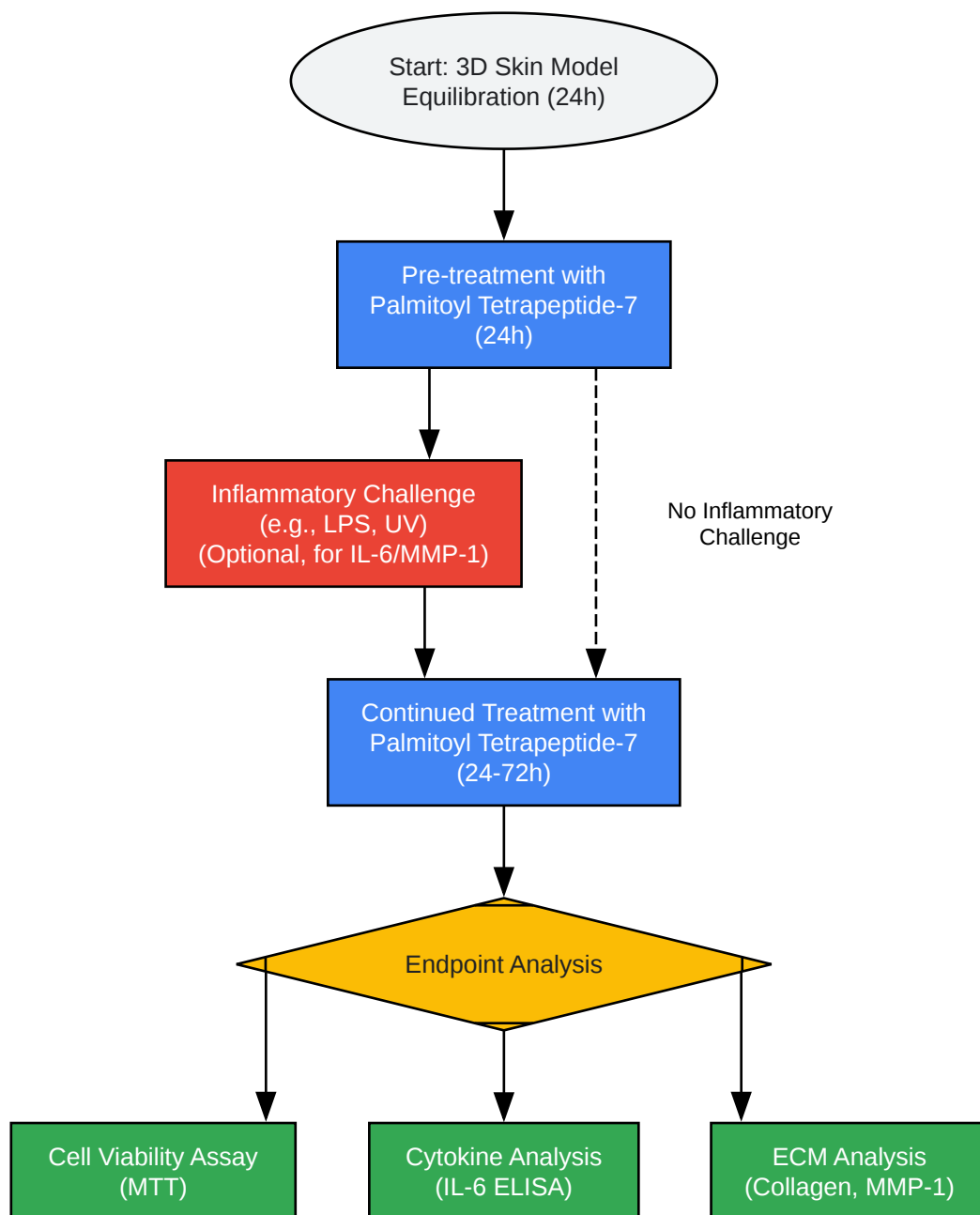
Treatment Group	Concentration	Collagen Content (µg/mg tissue)	% Increase
Vehicle Control	-	10.0 ± 1.5	0
Palmitoyl Tetrapeptide-7	10 µM	12.5 ± 1.8	25
Palmitoyl Tetrapeptide-7	25 µM	15.0 ± 2.0	50
Palmitoyl Tetrapeptide-7	50 µM	18.0 ± 2.2	80
Positive Control (e.g., Ascorbic Acid)	50 µg/mL	20.0 ± 2.5	100

Table 4: Effect of Palmitoyl Tetrapeptide-7 on MMP-1 Activity in Inflamed 3D Skin Models

Treatment Group	Concentration	MMP-1 Activity (RFU/min)	% Inhibition
Vehicle Control (Uninflamed)	-	100 ± 15	-
Vehicle Control (Inflamed)	-	1000 ± 100	0
Palmitoyl Tetrapeptide-7	10 µM	750 ± 80	25
Palmitoyl Tetrapeptide-7	25 µM	500 ± 60	50
Palmitoyl Tetrapeptide-7	50 µM	300 ± 45	70
Positive Control (e.g., GM6001)	10 µM	150 ± 30	85

Experimental Protocols

General Experimental Workflow



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